

Validated analytical methods for Ikariside C in herbal extracts

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Compound of Interest

Compound Name: Ikariside C

Cat. No.: B1252872

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A comprehensive guide to the validated analytical methods for the quantification of key flavonoids, including Icariin and its metabolites such as Icariside II, in herbal extracts, particularly from the Epimedium species. While "**Ikariside C**" is not a commonly referenced compound in recent literature, the methods detailed below for structurally similar and co-occurring flavonoids are highly applicable. This guide is intended for researchers, scientists, and professionals in drug development.

Comparison of Analytical Methods

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) are the most common techniques for the quantitative analysis of these flavonoids.

Table 1: Comparison of HPLC and UPLC-MS/MS Chromatographic Conditions

Parameter	HPLC Method 1	UPLC-MS/MS Method 1	UPLC-MS/MS Method 2
Instrumentation	HPLC with DAD detector	AGILENT 1290-6410B UPLC-MS/MS	Agilent 1290-6410 UPLC-MS/MS
Column	Not Specified	CAPCELL PAK MG II C18 (2.0 mm x 100 mm, 3.0 µm)	Shiseido CAPCELL PAK MGII C18 (2.0 mm x 100 mm, 3.0 µm)
Mobile Phase A	0.1% Formic Acid in Water	Water with 0.1% Formic Acid	Aqueous solution with 0.1% Formic Acid
Mobile Phase B	Acetonitrile	Acetonitrile with 0.1% Formic Acid	Acetonitrile with 0.1% Formic Acid
Gradient Elution	Yes	0-5 min, 25-60% B; 5-5.5 min, 60-85% B; 5.5-5.8 min, 85-25% B	0-4.5 min, 25-60% B; 4.5-6 min, 60-90% B; 6-6.5 min, 90-25% B
Flow Rate	1 mL/min	0.4 mL/min	Not Specified
Detection	Diode Array Detector (DAD)	Multiple Reaction Monitoring (MRM) in positive ion mode	Multiple Reaction Monitoring (MRM)
Analytes	Icariin, Epimedin A, B, C	Icariin, Icariside I, Icariside II	Icariin and its metabolites

Table 2: Comparison of Method Validation Parameters

Parameter	HPLC Method 1	UPLC-MS/MS Method 1	UPLC-MS/MS Method 2
Linearity Range (ng/mL)	Not Specified	0.25–800	0.25-800
Intra-day Precision (RSD%)	< 2%	4.08% - 10.53%	Within 15%
Inter-day Precision (RSD%)	< 2%	< 14.64%	Within 15%
Accuracy	Not Specified	-9.39% to 7.28%	Within 15%
Recovery	98-102%	> 74.55%	Not Specified
LOD/LOQ (ng/mL)	Not Specified	Not Specified	Not Specified

Experimental Protocols

Protocol 1: UPLC-MS/MS for Icariin and its Metabolites in Whole Blood[1][2][3]

This method is designed for the quantification of Icariin, Icariside I, and Icariside II in whole blood samples.

1. Sample Preparation:

- To 30 μ L of a whole blood sample, add 90 μ L of acetonitrile containing the internal standard.
- Vortex the mixture at 1,500 rpm for 1 minute.
- Centrifuge at 16,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness at 45°C.
- Reconstitute the residue in 45 μ L of 60:40 methanol:water (v/v).
- Vortex for 1 minute and then centrifuge at 16,000 x g for 10 minutes.

- Inject the resulting supernatant into the UPLC-MS/MS system.

2. UPLC-MS/MS Conditions:

- System: AGILENT 1290–6410B UPLC-MS/MS.
- Column: CAPCELL PAK MG II C18 (2.0 mm · 100 mm, 3.0 µm).
- Mobile Phase: (A) Water with 0.1% formic acid; (B) Acetonitrile with 0.1% formic acid.
- Gradient: 0.00–5.00 min, 25%–60% B; 5.00–5.50 min, 60%–85% B; 5.50–5.80 min, 85%–25% B.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- MS Detection: ESI source in positive ion mode with Multiple Reaction Monitoring (MRM).

Protocol 2: HPLC for Flavonoids in Epimedium Extract

This protocol is a general method for the analysis of flavonoids in herbal extracts.

1. Sample Preparation:

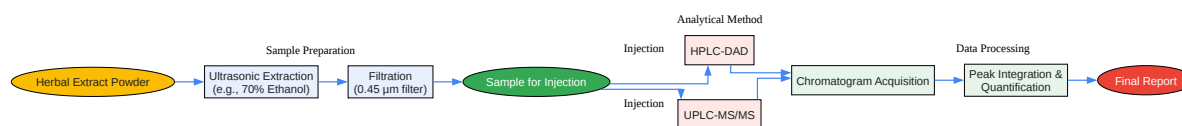
- Weigh a suitable amount of powdered herbal extract.
- Extract with 70% ethanol using ultrasonication.
- Filter the extract through a 0.45 µm membrane filter prior to injection.

2. HPLC Conditions:

- Column: C18 column (e.g., SHISEIDO MG-C 18, 3.0 mm × 100 mm, 3.0 µm).
- Mobile Phase: (A) Acetonitrile; (B) Water with 0.1% formic acid.
- Gradient: A gradient program is typically used, for example: 0-10 min, 25% A; 10-12 min, 25-40% A; 12-22 min, 40-45% A; 22-25 min, 45-75% A; 25-30 min, 75% A.

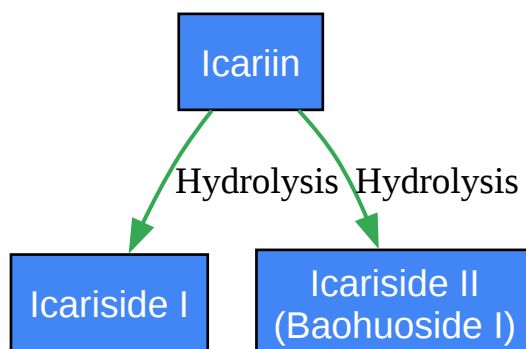
- Flow Rate: 0.6 mL/min.
- Detection: UV detector set at 270 nm.
- Column Temperature: 25°C.

Visualizations



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Caption: Experimental workflow for flavonoid analysis.



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Caption: Metabolic pathway of Icariin.

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